

validating 4-Phenylbutanal identity with spectroscopic methods

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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Chemical Identity of 4-Phenylbutanal

The basic identifying information for the compound is consolidated in the table below.

Property	Information
Chemical Name	4-Phenylbutanal [1] [2] [3]
Synonyms	4-Phenylbutyraldehyde, γ -Phenylbutyraldehyde, Benzenebutanal [4] [3] [5]
CAS Registry Number	18328-11-5 [4] [2] [3]
Molecular Formula	$C_{10}H_{12}O$ [1] [4] [3]
Molecular Weight	148.20 g/mol [4] [2] [5]

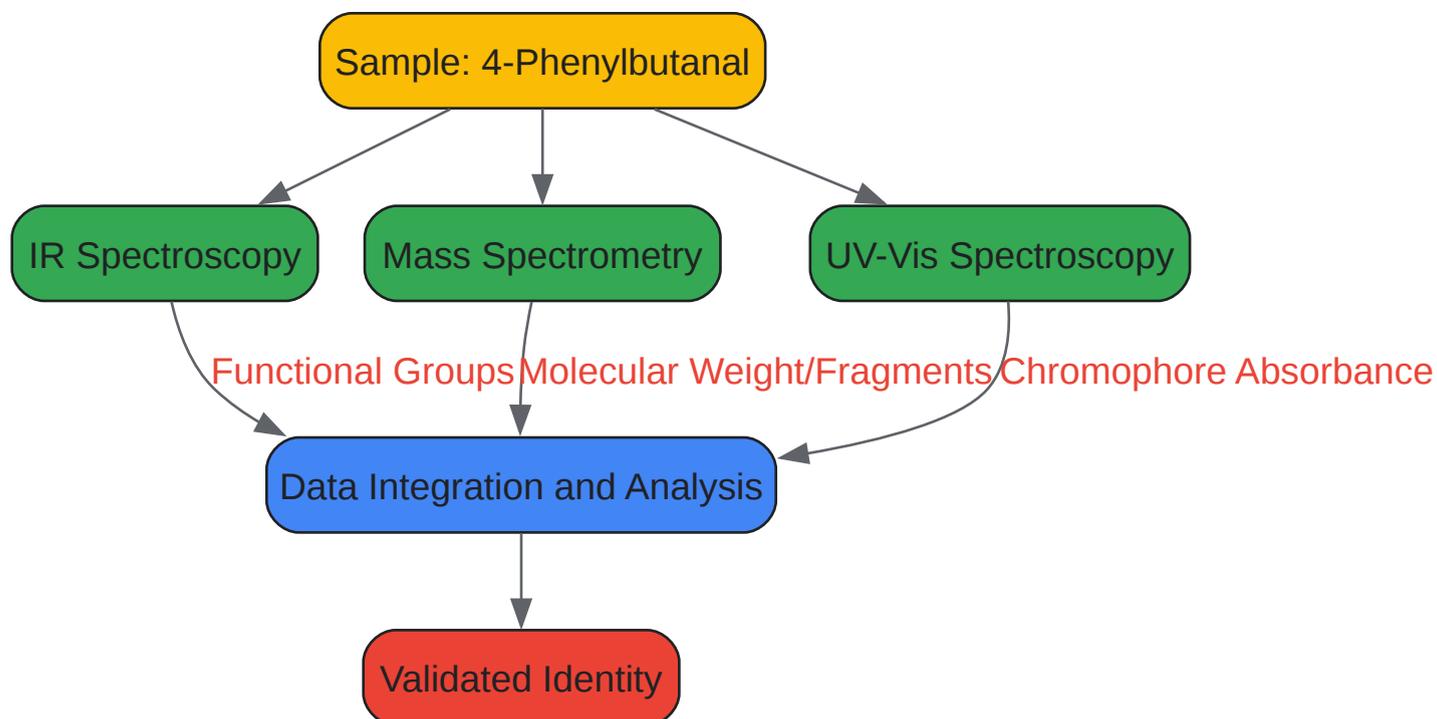
Other reported physical properties include a density of **0.971 g/cm³** and a boiling point of **243.3°C** at 760 mmHg [4] [5].

Spectroscopic Methods for Validation

The following table compares common spectroscopic techniques relevant to validating a compound's identity. While specific data for **4-Phenylbutanal** is unavailable, the general principles from the search results provide a framework for method selection [6] [7] [8].

Method	Primary Application in Validation	Key Information Provided
IR Spectroscopy [8]	Functional group identification	Identifies specific bonds and functional groups (e.g., C=O, C-H) based on their vibrational frequencies.
UV-Vis Spectroscopy [6] [7]	Detecting conjugated systems	Measures absorption of UV or visible light, useful for compounds with conjugated π -electron systems.
Mass Spectrometry (MS) [3]	Determining molecular weight & structure	Provides molecular weight and fragments pattern, which helps in elucidating the molecular structure.

A general workflow for combining these techniques for compound validation can be summarized as follows:



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